

Safety and handling of Ethyl 6-bromonicotinate

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Compound of Interest

Compound Name: Ethyl 6-bromonicotinate

Cat. No.: B170660

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An In-depth Technical Guide: Safe Handling and Management of **Ethyl 6-bromonicotinate** for Research and Development

Section 1: Compound Profile and Significance

Ethyl 6-bromonicotinate (CAS No. 132334-98-6) is a halogenated pyridine derivative widely utilized as a key building block in organic synthesis.^[1] Its structural motif is prevalent in medicinal chemistry, where it serves as a precursor for developing novel therapeutic agents, including potential hypolipidemic agents.^[1] The presence of a bromine atom and an ethyl ester group on the pyridine ring provides two reactive sites for further chemical modification, making it a versatile intermediate for drug discovery professionals.

Given its reactivity and potential biological activity, a comprehensive understanding of its safety profile and handling requirements is paramount for ensuring the well-being of laboratory personnel and maintaining experimental integrity. This guide provides a detailed framework for the safe use, storage, and disposal of **Ethyl 6-bromonicotinate**.

Identifier	Value	Source
Chemical Name	Ethyl 6-bromonicotinate	[1]
CAS Number	132334-98-6	[1]
Molecular Formula	C ₈ H ₈ BrNO ₂	[1]
Molecular Weight	230.06 g/mol	[1][2]
Synonyms	6-Bromo Nicotinic Acid Ethyl Ester, 6-Bromo-3-pyridinecarboxylic Acid Ethyl Ester	[1]

Section 2: Hazard Identification and Risk Assessment

While a specific, comprehensive safety data sheet for **Ethyl 6-bromonicotinate** is not consistently available across all suppliers, a robust risk assessment can be formulated by examining the hazards associated with its structural analogs, such as **Methyl 6-bromonicotinate** and other brominated pyridine derivatives. The primary hazards are associated with irritation and potential toxicity upon ingestion.

GHS Hazard Classification (Inferred from Analogs)

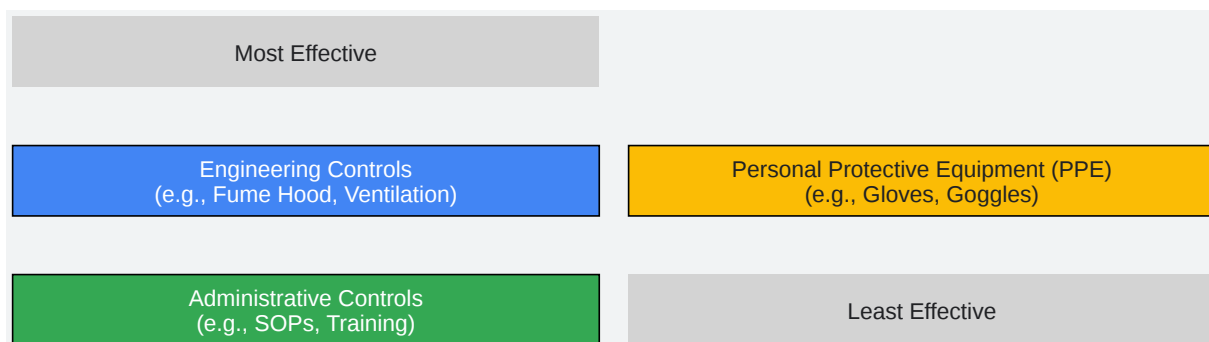
Pictogram	Signal Word	Hazard Statements	Precautionary Statements
	Warning	H302: Harmful if swallowed. [3] [4] [5] [6] H315: Causes skin irritation. [3] [4] [5] [6] [7] H319: Causes serious eye irritation. [3] [4] [5] [6] [7] H335: May cause respiratory irritation. [3] [4] [5] [6]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [3] [6] [8] [9] P264: Wash skin thoroughly after handling. [7] [10] P280: Wear protective gloves/eye protection/face protection. [7] [10] P302+P352: IF ON SKIN: Wash with plenty of water. [7] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3] [6] [7] [8] [9]

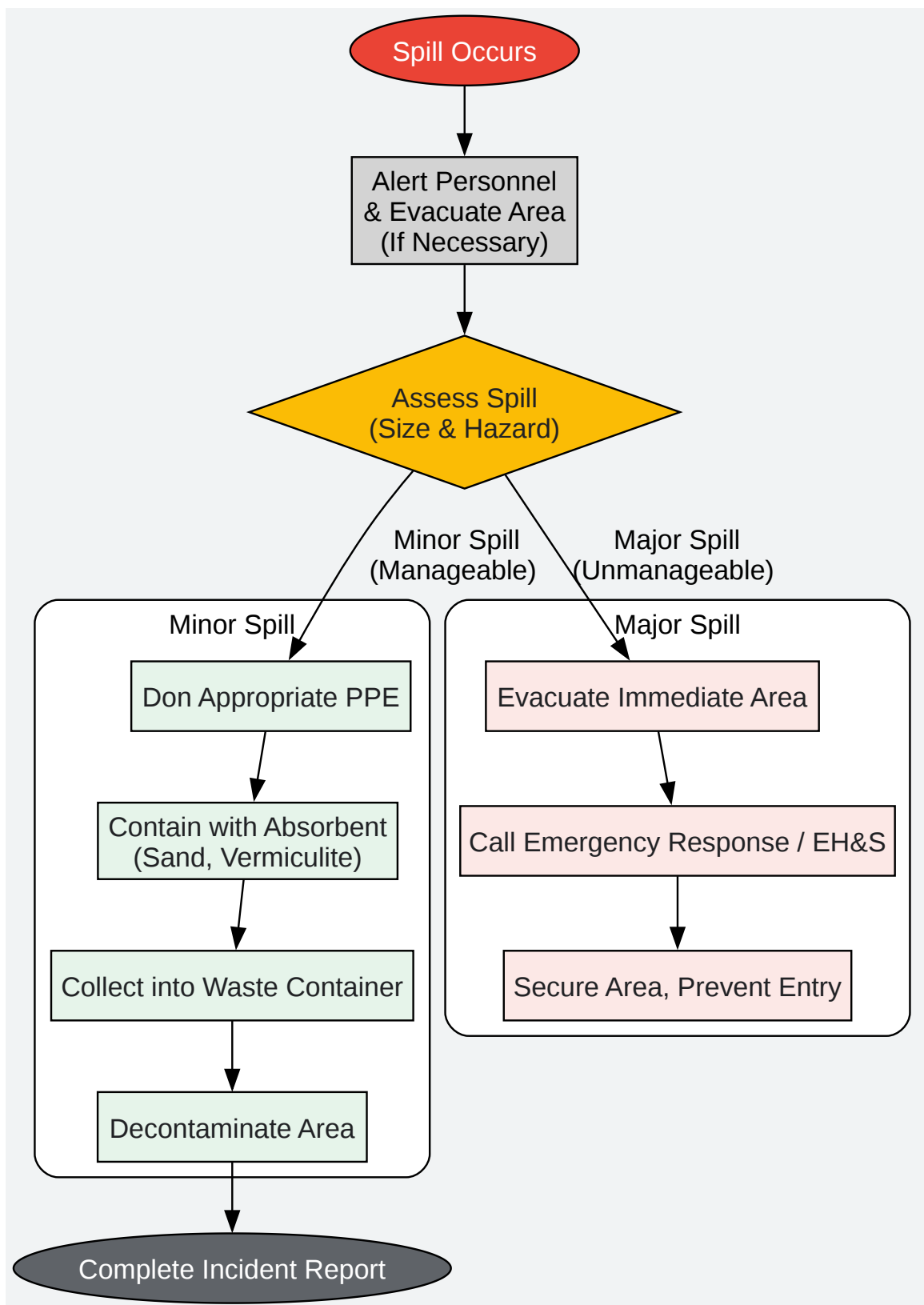
Primary Routes of Exposure and Toxicological Effects:

- Inhalation: Inhalation of dust or aerosols may cause respiratory tract irritation.[\[11\]](#)[\[12\]](#)
- Skin Contact: Direct contact can cause skin irritation, characterized by redness and discomfort.[\[11\]](#)[\[12\]](#)
- Eye Contact: The compound is a serious eye irritant, capable of causing significant pain, redness, and potential damage if not promptly addressed.[\[11\]](#)[\[12\]](#)
- Ingestion: Based on data from analogous compounds, ingestion may be harmful.[\[5\]](#)

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A proactive approach to safety prioritizes engineering and administrative controls to minimize exposure, with PPE serving as the final barrier. This "Hierarchy of Controls" is a fundamental principle of laboratory safety.





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Caption: A decision workflow for responding to a chemical spill.

6.1 Spill Response

- Minor Spill: Wearing appropriate PPE, cover the spill with an inert absorbent material like vermiculite or sand. [13]Carefully scoop the material into a labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent, followed by soap and water. [13]* Major Spill: Evacuate the immediate area and alert colleagues. Contact your institution's Environmental Health & Safety (EH&S) office or emergency response team. Prevent entry into the affected area.

6.2 Exposure First Aid

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open. [14]Remove contact lenses if present and easy to do. [11]Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing. Wash the affected skin area immediately and thoroughly with soap and plenty of water for at least 15 minutes. [14]Seek medical attention if irritation develops or persists.
- Inhalation: Move the affected person to fresh air. [14]If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. [14]Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Section 7: Waste Disposal

All waste generated from the handling of **Ethyl 6-bromonicotinate** must be treated as hazardous chemical waste.

- Solid Waste: Collect unused compound, contaminated weigh boats, and absorbent materials in a clearly labeled, sealed container.
- Liquid Waste: Collect solvent rinses and solutions in a compatible, labeled hazardous waste container.

- Disposal Route: All waste must be disposed of through a licensed chemical waste disposal contractor in accordance with all local, state, and federal regulations. [13][15] Do not discharge to sewer systems. [15]

Section 8: References

- Methyl 6-(hydroxymethyl)picolinate | 39977-44-1 - Sigma-Aldrich. (Source for analogous compound hazard data)
- SAFETY DATA SHEET - Fisher Scientific. (Source for analogous compound hazard data)
- 39977-44-1 | Methyl 6-(hydroxymethyl)picolinate - ChemScene. (Source for analogous compound hazard data)
- 39977-44-1 | Methyl 6-(hydroxymethyl)picolinate | Alcohols | Ambeed.com. (Source for analogous compound hazard data)
- SAFETY DATA SHEET - Fisher Scientific. (General safety, storage, and handling information)
- 39977-44-1 Cas No. | Methyl 6-(hydroxymethyl)picolinate - Apollo Scientific. (Source for analogous compound hazard data)
- Ethyl 6-bromo-5-nitronicotinate | C₈H₇BrN₂O₄ | CID 133097988 - PubChem. (Source for related compound information)
- SAFETY DATA SHEET - Fisher Scientific. (General first aid and handling procedures)
- **Ethyl 6-bromonicotinate** | CAS 132334-98-6 | SCBT - Santa Cruz Biotechnology. (Primary compound identification and application)
- SAFETY DATA SHEET - Sigma-Aldrich. (General handling and emergency procedures)
- Ethyl 6-bromo-2-chloronicotinate | 1214335-22-4 - ChemicalBook. (Source for analogous compound application)
- SAFETY DATA SHEET - TCI Chemicals. (Source for analogous compound hazard and first aid data)

- Ethyl 6-Bromopicolinate | C₈H₈BrNO₂ | CID 2758810 - PubChem. (Source for molecular weight)
- Personal protective equipment for handling Ethyl 6-chloro-4-(methylamino)nicotinate - Benchchem. (General guidance on PPE, spill response, and disposal)
- **Methyl 6-bromonicotinate** (cas 26218-78-0) SDS/MSDS download - Guidechem. (General guidance on disposal)
- Material Safety Data Sheet - Ethyl nicotinate, 99% - Cole-Parmer. (Source for analogous compound handling and PPE)
- Ethyl 6-bromoquinoline-3-carboxylate, min 98%, 5 grams - CP Lab Safety. (Source for related compound information)
- **Methyl 6-bromonicotinate** | 26218-78-0 - ChemicalBook. (Source for analogous compound hazard data)
- **Methyl 6-bromonicotinate** AldrichCPR - Sigma-Aldrich. (Source for analogous compound information)
- Ethyl 6-amino-5-bromonicotinate | 850429-51-5 - Sigma-Aldrich. (Source for analogous compound hazard data)
- SAFETY DATA SHEET - Fisher Scientific. (Source for analogous compound hazard data)
- 26218-78-0|**Methyl 6-bromonicotinate**|BLD Pharm. (Source for analogous compound hazard data)

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